

An In-depth Technical Guide to the Solubility of (4-Methylcyclohexyl)methanol

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Compound of Interest

Compound Name: (4-Methylcyclohexyl)methanol

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This technical guide provides a comprehensive overview of the solubility of **(4-Methylcyclohexyl)methanol** (MCHM) in aqueous and organic media. MCHM is an alicyclic primary alcohol that exists as a mixture of cis and trans isomers. Understanding its solubility is crucial for a variety of applications, including environmental analysis, chemical synthesis, and formulation development. While quantitative data in organic solvents is limited in publicly available literature, this guide synthesizes known values for aqueous solubility and provides a framework for determining its solubility in other media based on its physicochemical properties and established experimental protocols.

Quantitative Solubility Data

The solubility of **(4-Methylcyclohexyl)methanol** is significantly influenced by the solvent's polarity and the isomeric form of the MCHM.

Solubility in Water

The aqueous solubility of total MCHM has been experimentally determined. The individual isomers exhibit different solubilities, with the cis isomer being more water-soluble than the trans isomer.^[1]

Compound	Temperature (°C)	Solubility (mg/L)	Molar Solubility (mol/L)
Total (4-Methylcyclohexyl)methanol	23	2250 ± 50 ^[1]	~0.0175
Total (4-Methylcyclohexyl)methanol	4	2430 ± 64 ^[1]	~0.0189
cis-(4-Methylcyclohexyl)methanol	23	1300	~0.0101
trans-(4-Methylcyclohexyl)methanol	23	1010	~0.0079

Note: Molar solubility is estimated based on the molecular weight of MCHM (128.21 g/mol).

Solubility in Organic Solvents

While specific quantitative data for the solubility of **(4-Methylcyclohexyl)methanol** in various organic solvents are not readily available in the reviewed scientific literature, its chemical structure provides strong indications of its expected behavior. As a molecule with a significant nonpolar hydrocarbon backbone (the methylcyclohexyl group) and a polar hydroxyl group, MCHM is characterized as being highly soluble in many organic solvents.^{[2][3][4]} The principle of "like dissolves like" suggests that it will be readily miscible with other alcohols and polar organic solvents.

Solvent	CAS Number	Expected Solubility	Rationale
Ethanol	64-17-5	Miscible	Both are alcohols capable of hydrogen bonding.
Methanol	67-56-1	Miscible	Both are alcohols capable of hydrogen bonding.
Acetone	67-64-1	Highly Soluble / Miscible	MCHM's hydroxyl group can interact with the polar carbonyl group of acetone.
Dimethyl Sulfoxide (DMSO)	67-68-5	Highly Soluble / Miscible	DMSO is a highly polar aprotic solvent capable of strong dipole-dipole interactions.
Octanol	111-87-5	Highly Soluble / Miscible	The octanol-water partition coefficient (Log Kow) for the cis and trans isomers are 2.35 and 2.46, respectively, indicating high lipophilicity and therefore high solubility in octanol. [1]

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The shake-flask method is a widely recognized and robust technique for determining the equilibrium solubility of a substance in a given solvent. This method is recommended by the Organisation for Economic Co-operation and Development (OECD) under guideline 105 for water solubility and can be adapted for organic solvents.

Principle of the Shake-Flask Method

A supersaturated solution of the substance in the solvent is prepared and agitated at a constant temperature for a sufficient period to reach equilibrium. After equilibration, the undissolved solid is separated from the saturated solution, and the concentration of the substance in the clear solution is determined by a suitable analytical method.

Detailed Methodology

1. Materials and Equipment:

- **(4-Methylcyclohexyl)methanol** (high purity, with known isomer ratio if possible)
- Solvents (analytical grade): Distilled or deionized water, Ethanol, Methanol, Acetone, DMSO, etc.
- Analytical balance (readable to at least 0.1 mg)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatography (HPLC) with a suitable detector).

2. Preliminary Test:

A preliminary test is recommended to estimate the approximate solubility and the time required to reach equilibrium. This helps in optimizing the conditions for the definitive test.

- Add an excess amount of MCHM to a known volume of the solvent in a flask.
- Agitate the flask at the desired temperature.

- Periodically take samples of the supernatant, filter, and analyze the concentration until a plateau is reached. This time is taken as the equilibration time for the main experiment.

3. Definitive Test (Shake-Flask Procedure):

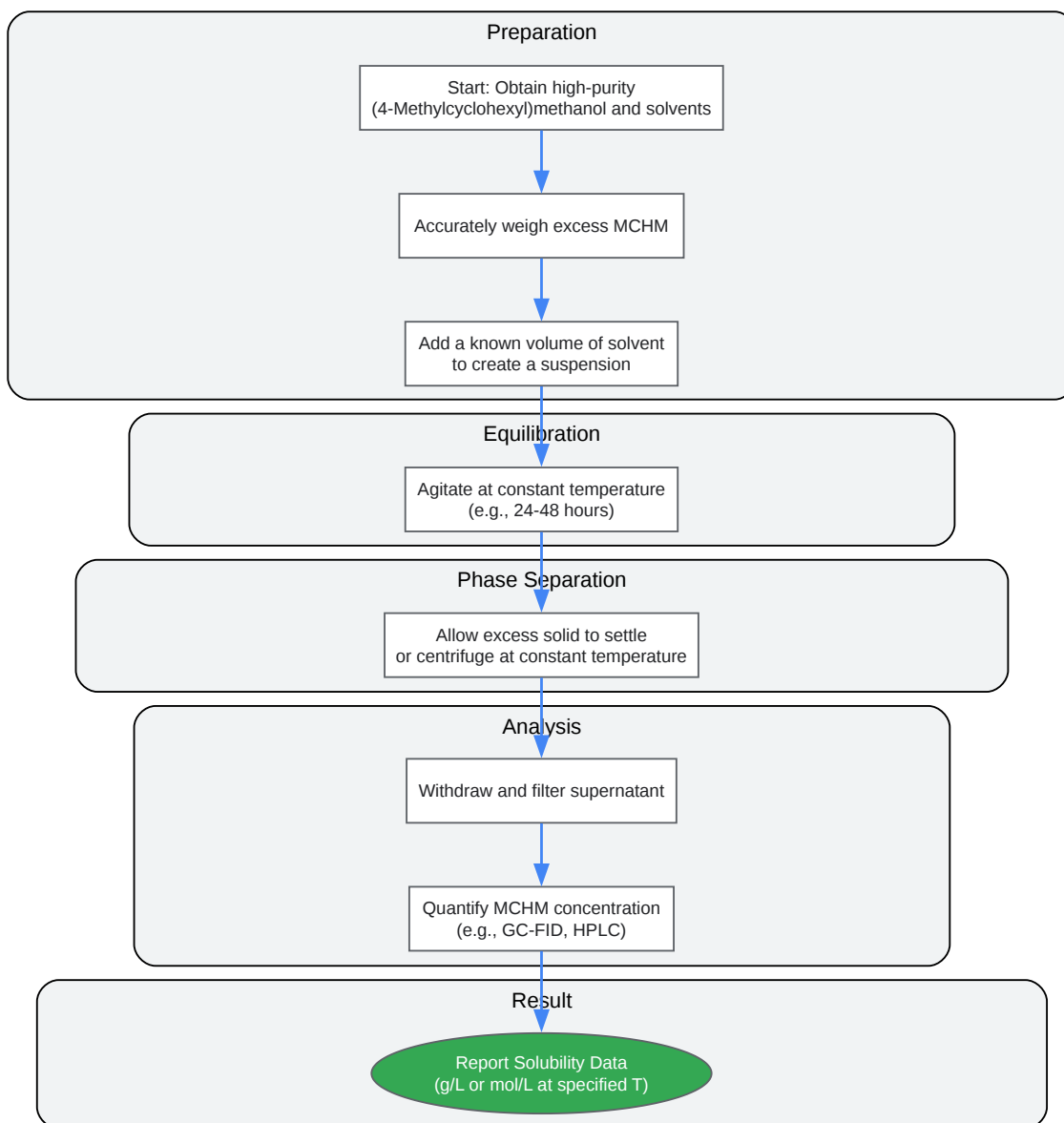
- Preparation of Test Solutions:
 - Add an amount of **(4-Methylcyclohexyl)methanol** to several flasks to create a suspension in a known volume of the solvent. The amount should be in excess of its estimated solubility to ensure that a saturated solution is formed.
 - Seal the flasks to prevent solvent evaporation.
- Equilibration:
 - Place the flasks in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the flasks for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification.
- Phase Separation:
 - After the equilibration period, stop the agitation and allow the flasks to stand in the constant temperature bath for a sufficient time (e.g., at least 24 hours) to allow the excess MCHM to settle.
 - Alternatively, for faster separation, centrifuge the samples at the same constant temperature.
- Sample Collection and Analysis:
 - Carefully withdraw a sample of the clear supernatant. To avoid disturbing the sediment, it is advisable to use a syringe fitted with a filter.
 - Quantify the concentration of MCHM in the sample using a pre-validated analytical method (e.g., GC-FID or HPLC). A calibration curve should be prepared using standard solutions

of MCHM of known concentrations.

- Data Calculation and Reporting:
 - The solubility is reported as the average of at least three replicate determinations.
 - The results should be expressed in units of mass per volume (e.g., g/L or mg/L) or as a molar concentration (mol/L). The temperature of the determination must be reported.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the solubility of **(4-Methylcyclohexyl)methanol** using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of **(4-Methylcyclohexyl)methanol**.

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